

Protocol for Using MCC950 in an Experimental Autoimmune Encephalomyelitis (EAE) Mouse Model

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Compound of Interest

Compound Name: MCC950
CAS No.: 210826-40-7
Cat. No.: B1663521

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Application Notes

Experimental Autoimmune Encephalomyelitis (EAE) is the most commonly used animal model for human multiple sclerosis (MS).^{[1][2]} The model mimics many of the clinical and pathological features of MS, including paralysis, central nervous system (CNS) inflammation, and demyelination.^[1] EAE is primarily mediated by myelin-specific CD4⁺ T cells, although other immune cells like CD8⁺ T cells and B cells can also play a role.^[1] The NLRP3 inflammasome, a key component of the innate immune system, has been implicated in the pathogenesis of EAE.^{[3][4]} **MCC950** is a potent and specific small-molecule inhibitor of the NLRP3 inflammasome.^{[5][6]} By blocking the activation of the NLRP3 inflammasome, **MCC950** reduces the production of pro-inflammatory cytokines IL-1 β and IL-18, thereby mitigating the severity of EAE.^{[7][8]} Studies have shown that **MCC950** treatment in EAE mice can lead to reduced clinical scores, decreased inflammation and demyelination in the spinal cord and brain, and amelioration of neuronal damage and oligodendrocyte loss.^{[3][4][9]} This makes **MCC950** a

valuable tool for studying the role of the NLRP3 inflammasome in neuroinflammation and a potential therapeutic candidate for MS.

Quantitative Data Summary

The following table summarizes the key quantitative data from studies using **MCC950** in the EAE mouse model.

Parameter	Control Group (EAE)	MCC950-Treated Group	Reference
Mean Clinical Score	Higher	Significantly Lower	[4]
Inflammation Score (Spinal Cord)	High	Significantly Reduced	[10]
Demyelination Score (Spinal Cord)	High	Significantly Reduced	
Neuronal Damage (Brain)	Present	Ameliorated	[3][9]
Oligodendrocyte Loss (Brain)	Present	Ameliorated	[10][9]
IL-1 β Levels	Elevated	Reduced	[7][8]

Experimental Protocols

I. Induction of Experimental Autoimmune Encephalomyelitis (EAE) in C57BL/6 Mice

This protocol describes the induction of chronic EAE in C57BL/6 mice using Myelin Oligodendrocyte Glycoprotein (MOG) 35-55 peptide.[1][2][11]

Materials:

- Female C57BL/6 mice (8-12 weeks old)[1][12]
- MOG35-55 peptide

- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis
- Pertussis toxin (PTX)
- Phosphate-buffered saline (PBS)
- Syringes and needles

Procedure:

- Preparation of MOG35-55/CFA Emulsion:
 - On the day of immunization (Day 0), prepare an emulsion of MOG35-55 in CFA. A common concentration is 1-2 mg/mL of MOG35-55.
 - Ensure the emulsion is stable by testing if a drop remains intact when placed in water.
- Immunization (Day 0):
 - Anesthetize the mice.
 - Inject 100-200 μ L of the MOG35-55/CFA emulsion subcutaneously, typically distributed over two sites on the flank or back.[\[11\]](#)
- Pertussis Toxin Administration (Day 0 and Day 2):
 - Administer pertussis toxin intraperitoneally (i.p.). A typical dose is 100-300 ng per mouse. [\[10\]](#)[\[12\]](#)
 - Repeat the PTX injection on Day 2.
- Clinical Scoring:
 - Begin daily monitoring of the mice for clinical signs of EAE starting around day 7 post-immunization.[\[11\]](#)
 - Use a standardized scoring system:
 - 0: No clinical signs

- 0.5: Distal limp tail
- 1: Complete limp tail
- 1.5: Limp tail and hindlimb weakness
- 2: Unilateral partial hindlimb paralysis
- 2.5: Bilateral partial hindlimb paralysis
- 3: Complete bilateral hindlimb paralysis
- 3.5: Complete hindlimb paralysis and unilateral forelimb paralysis
- 4: Total paralysis of all four limbs
- 5: Moribund or dead[10]

II. MCC950 Administration Protocol

This protocol outlines the preparation and administration of **MCC950** for therapeutic intervention in the EAE mouse model.

Materials:

- **MCC950**
- Vehicle (e.g., PBS, sterile water, or a solution of DMSO and/or Tween 80 in saline)
- Gavage needles or appropriate needles for the chosen route of administration

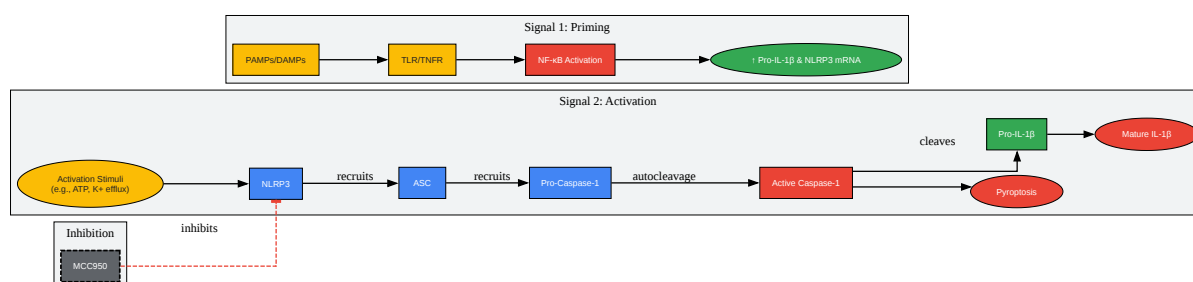
Procedure:

- Preparation of **MCC950** Solution:
 - Dissolve **MCC950** in the chosen vehicle to the desired concentration. Common dosages in EAE models range from 10 to 50 mg/kg.[13]
 - Ensure the solution is homogenous before administration.

- Administration:
 - **MCC950** can be administered through various routes, including intraperitoneal (i.p.) injection or oral gavage.
 - The treatment can be initiated either prophylactically (starting at or before immunization) or therapeutically (starting at the onset of clinical signs).[1]
 - Administer the prepared **MCC950** solution to the mice according to the chosen dosing schedule (e.g., daily or every other day).[4]
- Monitoring:
 - Continue daily clinical scoring and body weight monitoring throughout the experiment.
 - At the end of the study, tissues (spinal cord, brain) can be collected for histological and immunological analysis.

Visualizations

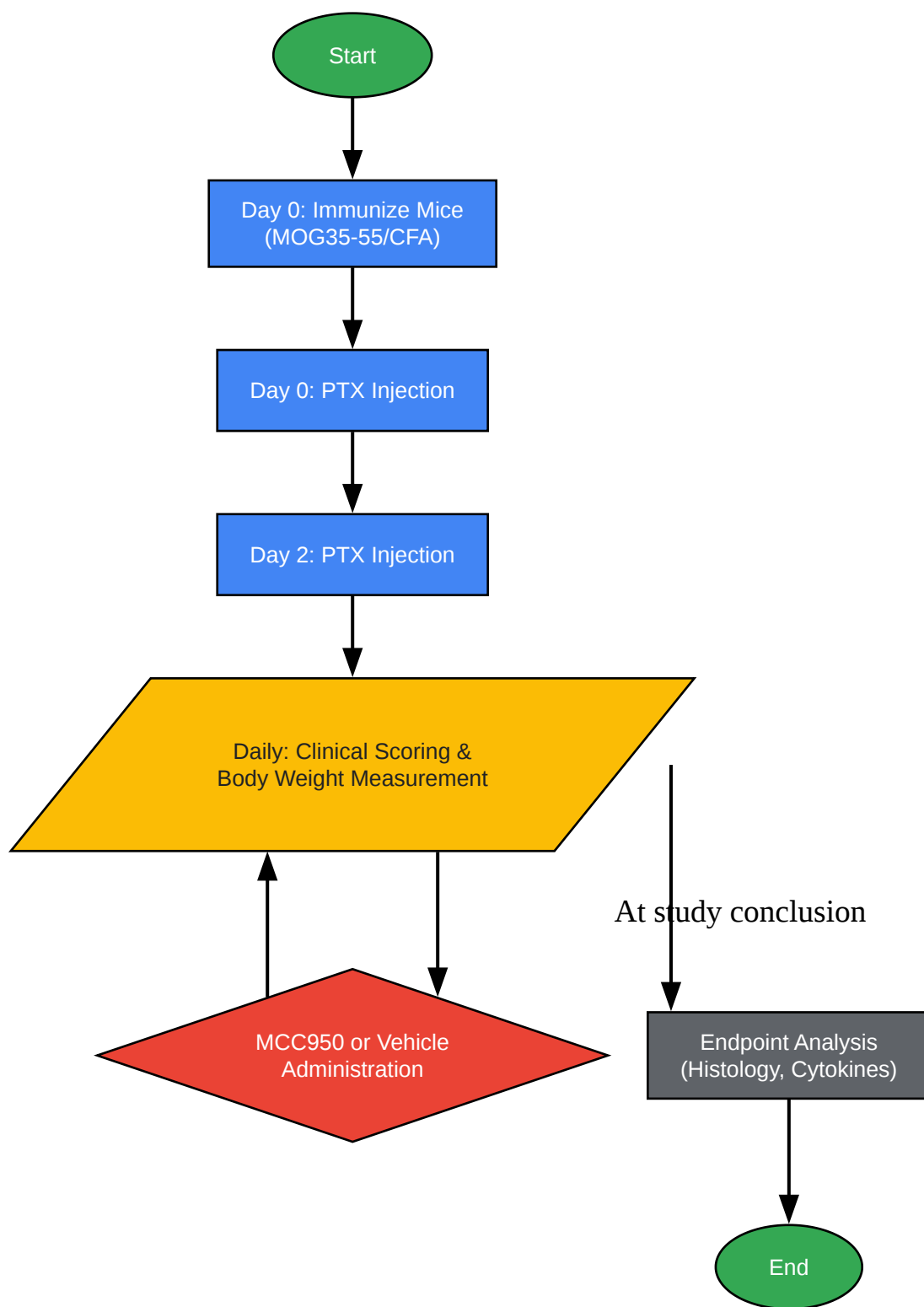
Signaling Pathway of NLRP3 Inflammasome Activation



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Caption: NLRP3 inflammasome activation pathway and the inhibitory action of **MCC950**.

Experimental Workflow for MCC950 Treatment in EAE



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